

Metanilic Acid: Toxicological Profile & Safety Architecture

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Compound of Interest

Compound Name: 3-Aminobenzenesulfonate

Cat. No.: B1227625

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CAS: 121-47-1 | Formula:

| Role: Pharmaceutical Intermediate & Dye Precursor

Executive Technical Summary

Metanilic acid is a zwitterionic aniline derivative used extensively as a diazo component in the synthesis of azo dyes and sulfonamide therapeutics (sulfa drugs).^[1] Unlike its isomer sulfanilic acid (p-isomer), metanilic acid presents specific handling challenges due to its meta-substitution pattern, which influences its reactivity and metabolic stability.

While often classified as "Harmful" (Category 4), its safety profile is dominated by two functional moieties:

- The Sulfonic Acid Group (
): Confers strong acidity and water solubility, leading to potential mucosal irritation and corrosivity in high concentrations.
- The Primary Amine (
)

): Carries the inherent risks of aniline derivatives, specifically the potential for methemoglobinemia, although the sulfonic acid group mitigates lipid solubility and reduces blood-brain barrier penetration compared to pure aniline.

Chemical & Physical Safety Data

Data consolidated for rapid reference.

Property	Value	Safety Implication
Appearance	White to beige powder	High dust explosion potential; requires grounding.
Melting Point	>300°C (Decomposes)	Thermal stability is high, but decomposition releases and .
Water Solubility	Slightly soluble (<10 mg/mL)	Limited solubility complicates spill cleanup; requires neutralization.
Acidity (pKa)	~3.74	Moderately acidic; incompatible with strong bases and oxidizers.
Density	1.69 g/cm ³	Heavy powder; settles quickly but fines remain airborne.
Flash Point	N/A (Solid)	Not flammable, but combustible.

GHS Hazard Identification

Signal Word: WARNING[2][3]

Code	Hazard Statement	Mechanism
H302	Harmful if swallowed	Systemic absorption via GI tract.
H312	Harmful in contact with skin	Dermal absorption facilitated by moist skin.
H332	Harmful if inhaled	Irritation of alveolar membranes; potential systemic uptake.
H412	Harmful to aquatic life (Chronic)	Persistent acidity and nitrogen loading in waterways.

Toxicological Mechanisms & Biological Interaction

Expertise Pillar: Explaining the causality of toxicity.

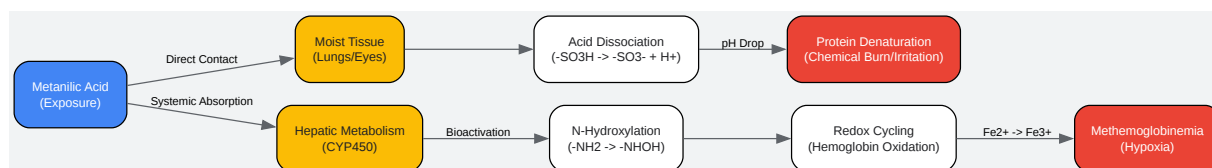
The Dual-Threat Mechanism

The toxicity of metanilic acid is not monolithic; it operates through two distinct pathways.

- Local Protonation (Irritation): Upon contact with moist mucous membranes (eyes, lungs), the sulfonic acid group dissociates. The resulting protons () lower the local pH, causing protein denaturation and tissue irritation. This is why "Harmful if inhaled" is a critical classification—dust inhalation creates acidic micro-environments in the alveoli.
- Systemic Bioactivation (Methemoglobinemia Risk): While less potent than aniline, the amine group can undergo N-hydroxylation in the liver (mediated by CYP450 enzymes). The resulting N-hydroxylamines can oxidize ferrous hemoglobin () to ferric methemoglobin (), which cannot bind oxygen. This leads to cellular hypoxia.

Visualization: Toxicological Pathway

Figure 1: Mechanism of Action showing the dual pathway of local irritation and potential systemic oxidation.



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Caption: Dual toxicity pathway: Local acidic irritation vs. systemic oxidative stress on hemoglobin.

Experimental Protocols & Safe Handling

Trustworthiness Pillar: Self-validating safety systems.

Engineering Controls

Do not rely solely on PPE. The primary control must be containment.[4]

- Powder Handling: Must be performed in a Class II Biosafety Cabinet or a chemical fume hood with a face velocity >100 fpm.
- Static Control: Metanilic acid dust is combustible. All transfer equipment (scoops, funnels) must be grounded or made of conductive plastic.

PPE Selection Logic

- Gloves: Nitrile (0.11 mm minimum) is sufficient for dry powder. However, if in solution (acidic), upgrade to High-Breakthrough Nitrile (0.4 mm) or Neoprene to prevent acid permeation.
- Respiratory: If weighing outside a hood (never recommended), a P3/N100 particulate respirator is mandatory. Simple surgical masks provide zero protection against acidic fines.

Protocol: Safe Solubilization for Synthesis

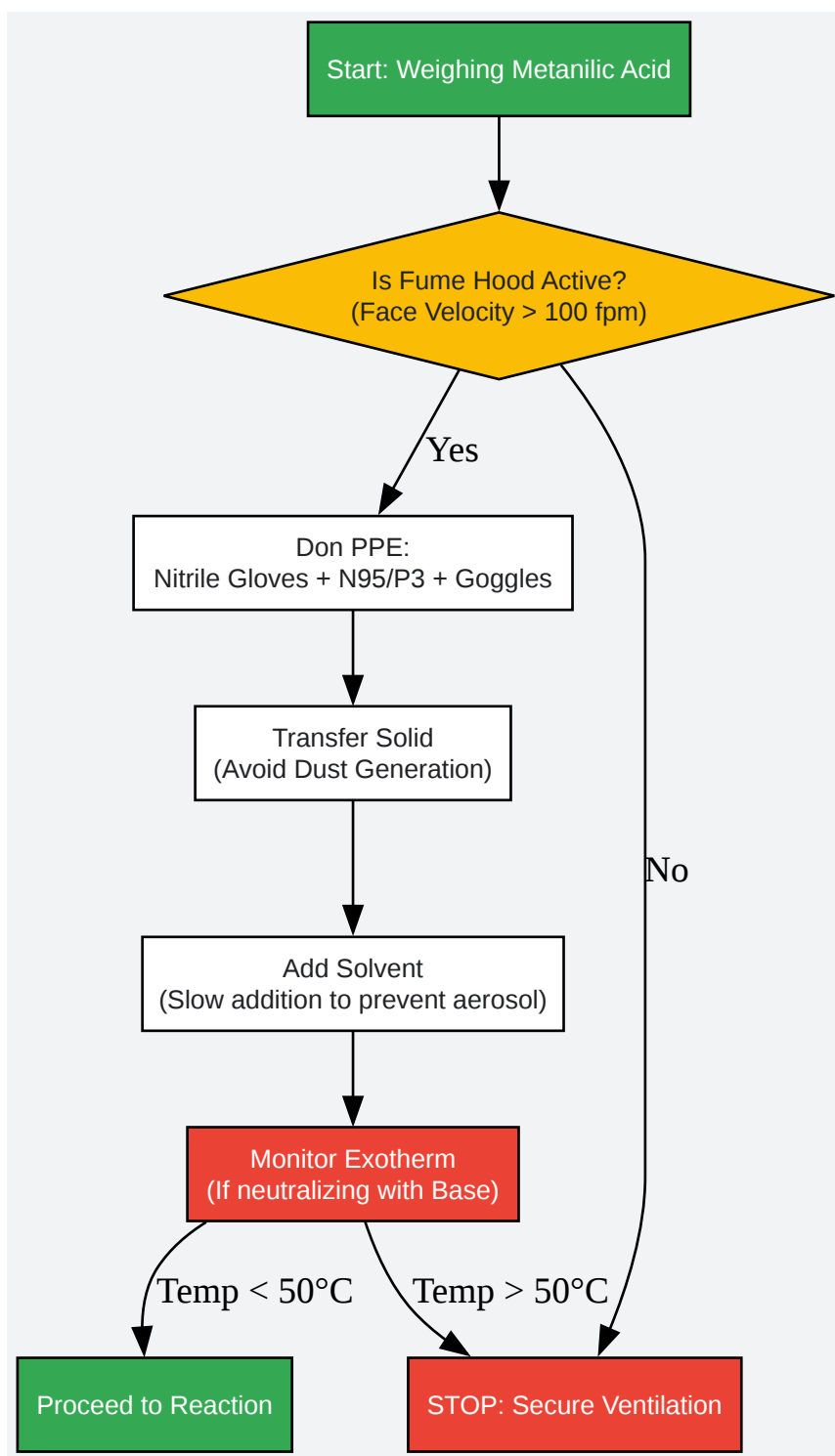
This workflow minimizes dust generation and exotherm risks.

- Pre-Weighing: Tare the reaction vessel. Add the solid Metanilic Acid inside the fume hood.
- Solvent Addition: Do not add water directly to the pile if possible. Add water/solvent slowly down the side of the vessel to prevent "puffing" of dust.
- Neutralization Check: If converting to the sodium salt (Sodium Metanilate), add NaOH dropwise while monitoring temperature. The neutralization is exothermic.
 - Validation Step: Use an internal temperature probe. If

, stop addition and cool.

Visualization: Synthesis Safety Workflow

Figure 2: Logical workflow for handling Metanilic Acid in synthesis applications.



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Caption: Step-by-step safety logic for weighing and solubilization, emphasizing ventilation and thermal control.

Emergency Response & Environmental Fate

First Aid Logic

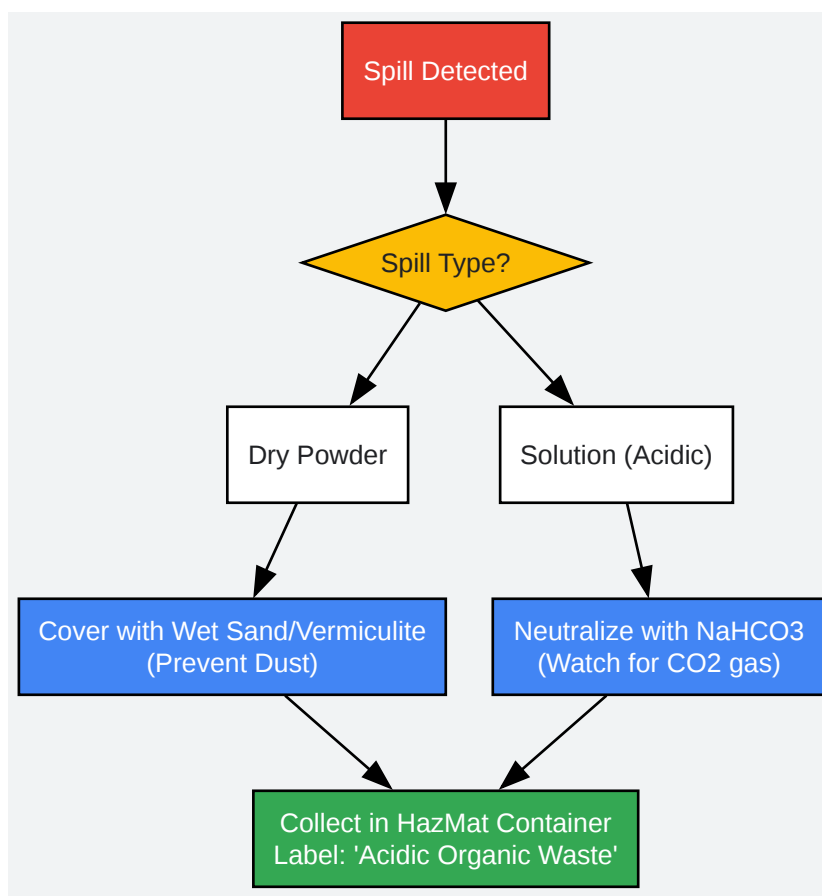
- Eye Contact: Immediate irrigation is critical due to acidity. Flush for 15 minutes minimum. Do not use neutralization agents in the eye.
- Ingestion: Do NOT induce vomiting. The acidity can cause secondary burns to the esophagus. Administer water to dilute if conscious.

Spill Management (Dry Powder)

- Isolate: Evacuate non-essential personnel.
- PPE: Wear N100 respirator and goggles.
- Contain: Do not dry sweep (generates dust).
- Neutralize/Clean: Cover with weak base (Sodium Bicarbonate) or wet sand. Scoop into a waste container.
- Wash: Clean area with water; collect rinsate (do not flush to sewer).

Visualization: Emergency Decision Tree

Figure 3: Decision logic for spill response.



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Caption: Differentiated response for dry vs. wet spills to prevent airborne contamination or secondary reactions.

Regulatory & Application Context

In drug development, Metanilic Acid is a Level 2 Raw Material. It is not an API itself but a critical intermediate.

- Regulatory Status: Listed on TSCA (USA), REACH (EU), and DSL (Canada).
- Impurities: Commercial grades may contain traces of aniline (toxic) or nitro-isomers. For pharmaceutical synthesis, specify >99% purity to avoid carrying genotoxic impurities (GTIs) into the final drug substance.

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